

Application Notes and Protocols for PCS1055 in Functional Assays

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Compound of Interest

Compound Name:	PCS1055
CAS No.:	357173-55-8
Cat. No.:	B15616032

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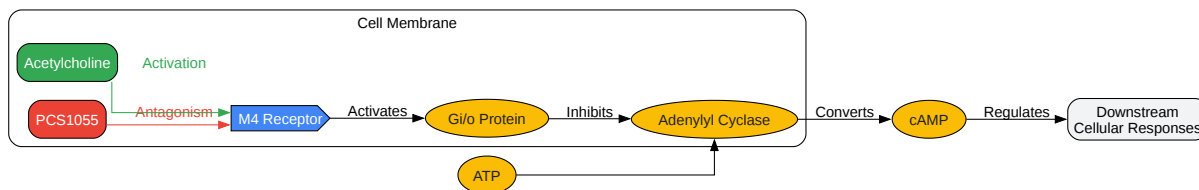
For Researchers, Scientists, and Drug Development Professionals

Introduction

PCS1055 is a potent and selective competitive antagonist of the muscarinic acetylcholine receptor M4 (M4R). With a high affinity for its target, exhibiting a K_i of 6.5 nM in radioligand binding assays and a functional antagonist affinity (K_b) of 5.72 nM in Schild analyses, **PCS1055** serves as a valuable tool for investigating M4R-mediated signaling pathways and for screening novel therapeutic agents. These application notes provide recommended concentrations and detailed protocols for utilizing **PCS1055** in various functional assays.

Mechanism of Action

PCS1055 selectively binds to the M4 receptor, a G protein-coupled receptor (GPCR) predominantly coupled to the G_i/o family of G proteins. Activation of the M4 receptor by its endogenous ligand, acetylcholine, leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels. By competitively blocking this interaction, **PCS1055** prevents the downstream signaling cascade initiated by M4 receptor activation.



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Figure 1: M4 Receptor Signaling Pathway Antagonized by **PCS1055**.

Recommended Concentrations for Functional Assays

Due to the limited publicly available data on **PCS1055** in cell viability and apoptosis assays, a dose-response study is highly recommended to determine the optimal concentration for your specific cell line and experimental conditions

- To cite this document: BenchChem. [Application Notes and Protocols for PCS1055 in Functional Assays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15616032/docs#application-notes-and-protocols-for-pcs1055-in-functional-assays\]](https://www.benchchem.com/product/b15616032/docs#application-notes-and-protocols-for-pcs1055-in-functional-assays)

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